

Proper Disposal Procedures for ML042 (10X Tris-Glycine-SDS Gel Running Buffer)

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Compound of Interest

Compound Name: ML042

Cat. No.: B1227343

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This document provides essential safety and logistical information for the proper disposal of **ML042**, a 10X Tris-Glycine-SDS Gel Running Buffer manufactured by HiMedia Laboratories. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

Product Identification

- Product Name: 10X Tris-Glycine-SDS Gel Running Buffer
- Product Code: **ML042**
- Primary Components: Tris base, Glycine, Sodium Dodecyl Sulfate (SDS)
- Application: Used as a running buffer for SDS-polyacrylamide gel electrophoresis (SDS-PAGE) of proteins.

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **ML042** is classified as causing serious eye irritation.^[1] It is crucial to wear appropriate personal protective equipment (PPE), including safety goggles and gloves, when handling this solution.^[1]

Precautionary Statements:

- Wear protective gloves, protective clothing, eye protection, and face protection.^[1]

- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- If eye irritation persists: Get medical advice/attention.[1]
- Avoid contact with skin and clothing.
- Wash hands thoroughly after handling.

Disposal Protocol

The disposal of **ML042** should be carried out in accordance with applicable local, state, and federal regulations. The following is a step-by-step guide for the proper disposal of unused or waste **ML042** solution.

For Spills:

- Ensure adequate ventilation in the area of the spill.
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Absorb the spill using an inert adsorbent material, such as vermiculite, sand, or earth.
- Collect the absorbed material and place it into a suitable, closed container labeled for hazardous waste disposal.[1]
- Clean the spill area with soap and water.

For Waste Solution:

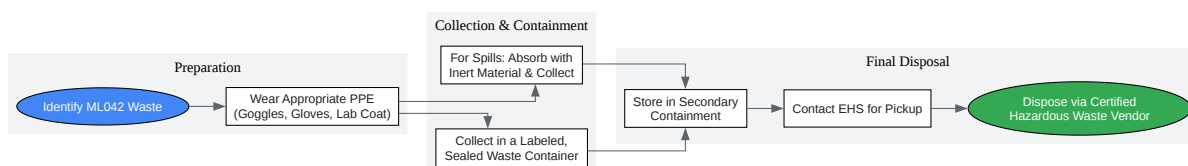
- Collection: Collect all waste **ML042** solution in a designated, clearly labeled, and sealed waste container. Do not mix with other chemical waste unless compatible.
- Storage: Store the waste container in a designated secondary containment area away from incompatible materials.
- Disposal: Dispose of the hazardous waste through a licensed and certified hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS)

department for specific procedures and to schedule a pickup.

Contaminated consumables, such as gloves and paper towels, should also be disposed of as hazardous waste in accordance with laboratory practices.^[1]

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **ML042** is outlined in the diagram below. This workflow ensures that all safety and regulatory aspects are considered during the disposal process.



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Caption: Logical workflow for the safe disposal of **ML042** waste.

Quantitative Data

The Safety Data Sheet for **ML042** does not provide specific quantitative data, such as concentration limits for disposal or detailed formulations for neutralization. The disposal procedure is based on the hazardous nature of the components.

Data Point	Value
pH	Not specified in SDS
Concentration	10X (working solution is 1X)
Hazard Categories	Serious eye irritation (Category 2A)[1]

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References

- 1. himediadownloads.com [himiadiadownloads.com]
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